Preparation of Cefoperazone Stock Solution for Laboratory Applications

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Compound of Interest

Compound Name: *Cefobis*

Cat. No.: *B10828580*

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Application Note and Protocol

This document provides a comprehensive guide for researchers, scientists, and drug development professionals on the preparation of Cefoperazone stock solutions for laboratory use. Cefoperazone is a third-generation cephalosporin antibiotic effective against a broad spectrum of Gram-positive and Gram-negative bacteria, including Pseudomonas aeruginosa.[1][2][3] Proper preparation and storage of Cefoperazone stock solutions are critical for ensuring its stability and efficacy in various experimental settings, including cell culture and antimicrobial susceptibility testing.

Data Presentation

The following tables summarize the key quantitative data for the preparation of Cefoperazone stock solutions.

Table 1: Solubility of Cefoperazone

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Solvent	Solubility	Notes
Water	Freely soluble; 50 mg/mL	Heating may be required for complete dissolution.[4] The resulting solution is clear and faint yellow.[4]
Dimethyl Sulfoxide (DMSO)	≥ 100 mg/mL	Use fresh, high-quality DMSO as moisture can reduce solubility.[5]
Methanol	Soluble	
Ethanol	Slightly soluble	
Acetone	Insoluble	
Ether	Insoluble	
Ethyl Acetate	Insoluble	

Table 2: Stability of Cefoperazone Stock Solutions

Solvent	Storage Temperature	Concentration	Stability Period
Aqueous Solution	Room Temperature (15-25°C)	2 mg/mL - 300 mg/mL	Up to 24 hours
Aqueous Solution	Refrigerated (2-8°C)	2 mg/mL - 300 mg/mL	5 days
Aqueous Solution	Frozen (-10°C to -20°C)	2 mg/mL - 300 mg/mL	Up to 5 weeks
DMSO	Frozen (-20°C)	High Concentration	1 month[5][6]
DMSO	Frozen (-80°C)	High Concentration	1 year[5]

Experimental Protocols

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This section details the methodologies for preparing Cefoperazone stock solutions for general laboratory use and specifically for cell culture applications.

Protocol 1: Preparation of a 100 mg/mL Cefoperazone Stock Solution in DMSO

This protocol is suitable for preparing a high-concentration stock solution for long-term storage.

Materials:

- Cefoperazone sodium salt powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, conical-bottom polypropylene centrifuge tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Sterile pipette tips
- Vortex mixer
- -80°C freezer

Procedure:

- Aseptic Technique: Perform all steps in a laminar flow hood or biological safety cabinet to maintain sterility.
- Weighing: Accurately weigh the desired amount of Cefoperazone sodium salt powder. For example, to prepare 10 mL of a 100 mg/mL stock solution, weigh 1 gram of the powder.
- Dissolution: Transfer the weighed powder into a sterile conical tube. Add the required volume of sterile DMSO (e.g., 10 mL for a 100 mg/mL solution).
- Mixing: Vortex the solution until the Cefoperazone powder is completely dissolved. The solution should be clear. Gentle warming may be applied if necessary to aid dissolution.

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- Aliquoting: Dispense the stock solution into smaller, sterile cryovials in volumes suitable for single-use to avoid repeated freeze-thaw cycles.
- Storage: Label the aliquots clearly with the name of the compound, concentration, date of preparation, and solvent. Store the aliquots at -80°C for long-term stability. A stock solution in DMSO is stable for up to 1 year when stored at -80°C.[5]

Protocol 2: Preparation of a 50 mg/mL Sterile-Filtered Cefoperazone Stock Solution in Water for Cell Culture

This protocol is designed for preparing a sterile aqueous stock solution suitable for direct use in cell culture applications.

Materials:

- Cefoperazone sodium salt powder
- Sterile, nuclease-free water (e.g., cell culture grade water or water for injection)
- Sterile, conical-bottom polypropylene centrifuge tubes (e.g., 15 mL or 50 mL)
- Calibrated analytical balance
- Sterile pipette tips
- Vortex mixer
- Sterile syringe (e.g., 10 mL)
- Sterile 0.22 µm syringe filter
- Sterile, screw-cap tubes for aliquoting
- -20°C freezer

Procedure:

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- Aseptic Technique: All procedures must be conducted under strict aseptic conditions in a biological safety cabinet.
- Weighing: Weigh the desired amount of Cefoperazone sodium salt. For instance, to prepare 10 mL of a 50 mg/mL stock, weigh 500 mg of the powder.
- Dissolution: Transfer the powder to a sterile conical tube. Add the appropriate volume of sterile water (e.g., 10 mL).
- Mixing: Vortex thoroughly until the powder is fully dissolved. The solution should appear clear to slightly yellow.[4]
- Sterile Filtration: Draw the prepared solution into a sterile syringe. Attach a sterile 0.22 µm syringe filter to the syringe. Filter the solution into a new sterile conical tube. This step is crucial for removing any potential bacterial contamination.[6]
- Aliquoting: Distribute the sterile-filtered stock solution into smaller, sterile tubes.
- Storage: Label the aliquots appropriately and store them at -20°C. For aqueous solutions, it is recommended to use them within 5 weeks when stored frozen.[6] Avoid repeated freeze-thaw cycles.

Mandatory Visualization

The following diagrams illustrate the experimental workflows for preparing Cefoperazone stock solutions.

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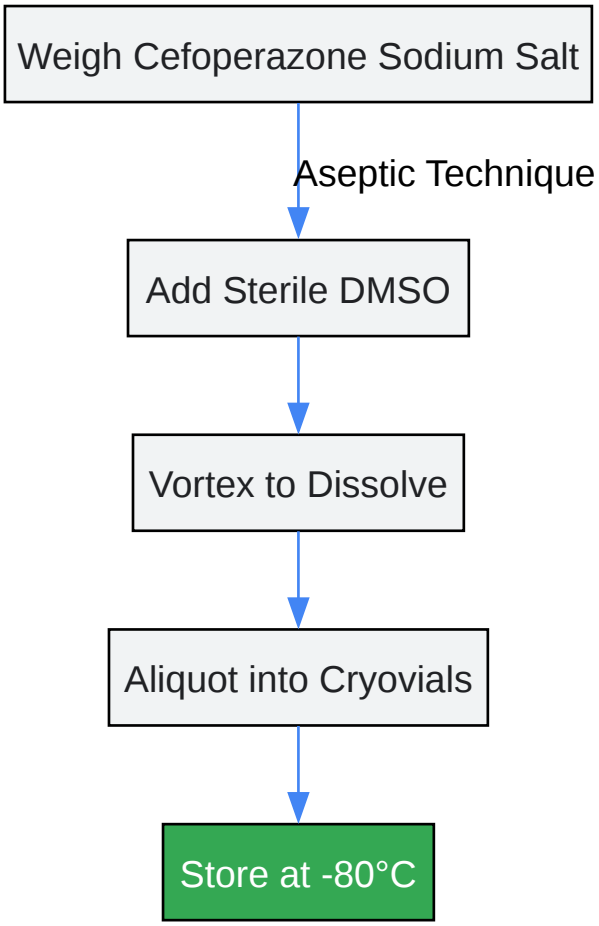
Workflow for Preparing Cefoperazone Stock Solution in DMSO



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Caption: Workflow for preparing a Cefoperazone stock solution in DMSO.

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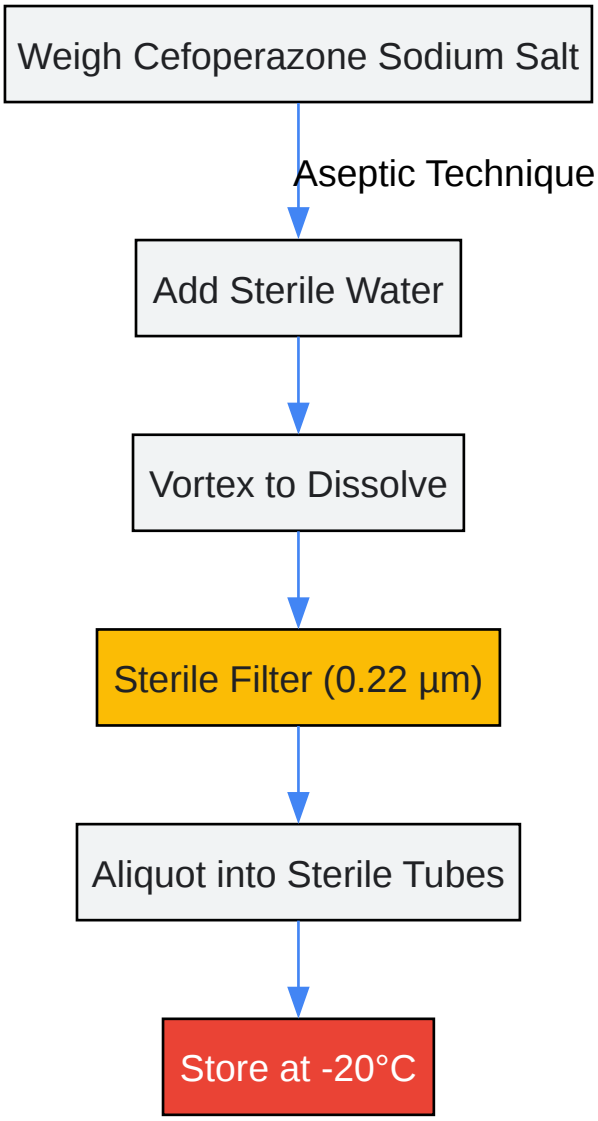
Workflow for Preparing Sterile Aqueous Cefoperazone Stock Solution



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